

Essential Guide to the Safe Disposal of Helianorphin-19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Helianorphin-19*

Cat. No.: *B12369355*

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper handling and disposal of synthetic peptides like **Helianorphin-19** are paramount to ensuring laboratory safety and environmental compliance. This document provides a comprehensive, step-by-step guide for the safe disposal of **Helianorphin-19**, aligning with standard laboratory safety protocols and regulatory requirements.

I. Chemical and Safety Data Overview

A thorough understanding of a substance's properties is the foundation of its safe management. Below is a summary of the key characteristics of **Helianorphin-19**.

Property	Value	Reference
Molecular Weight	1790.21 g/mol	[1]
Formula	C ₈₁ H ₁₃₂ N ₂₆ O ₁₆ S ₂	[1][2]
CAS Number	2883653-86-7	[2]
Appearance	Lyophilized solid	
Solubility	Soluble to 2 mg/ml in water	[2]
Storage	Store at -20°C	[2]
Purity	≥95%	[2]
Stability	Stable under recommended storage conditions.	[3]
Hazardous Decomposition	Oxides of carbon (CO, CO ₂) and nitrogen (NO, NO ₂ , ...), hydrogen chloride (HCl).	[3]

Safety Precautions:

- May be harmful if inhaled, swallowed, or absorbed through the skin.[3]
- May cause irritation to the respiratory tract, skin, and eyes.[3]
- Personal Protective Equipment (PPE) required: Splash goggles, full suit, dust respirator, boots, and gloves.[3]
- Use in a well-ventilated area or with local exhaust ventilation.[3]

II. Step-by-Step Disposal Protocol

The disposal of **Helianorphin-19** must adhere to federal, state, and local environmental regulations.[3] The following protocol provides a general guideline; always consult your institution's specific waste management policies.

1. Decontamination of Solutions:

For aqueous solutions of **Helianorphin-19**, a common laboratory practice for peptide inactivation is through chemical degradation.

- **Method:** Adjust the pH of the solution to >11 using a 1N sodium hydroxide (NaOH) solution. Allow the solution to stand for at least 1-2 hours at room temperature. This process hydrolyzes the peptide bonds, breaking down the molecule.
- **Verification:** After the incubation period, neutralize the solution to a pH between 6 and 8 using a 1N hydrochloric acid (HCl) solution.
- **Disposal:** The neutralized solution can typically be disposed of down the drain with copious amounts of water, provided it does not contain other hazardous materials. Confirm this with your local environmental health and safety (EHS) office.

2. Disposal of Solid Waste:

Solid **Helianorphin-19** and contaminated materials (e.g., vials, pipette tips, gloves) should be managed as chemical waste.

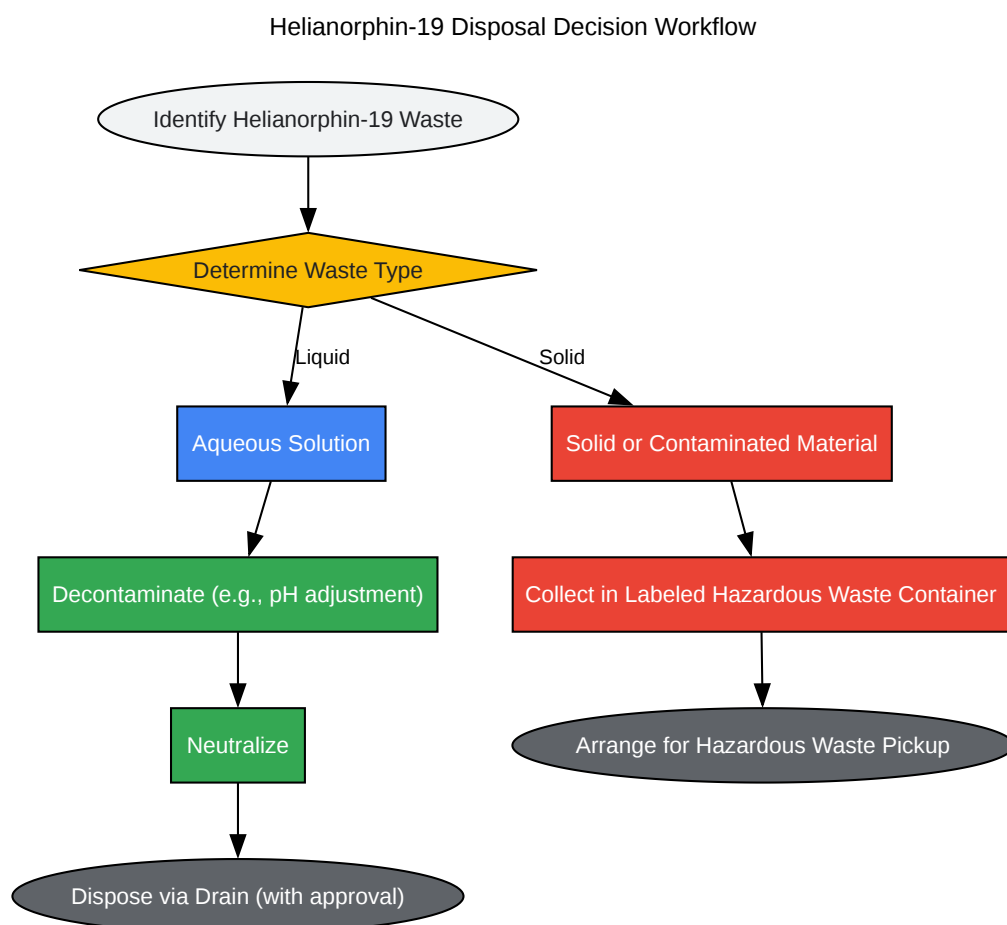
- **Small Spills:** For small spills of solid **Helianorphin-19**, use appropriate tools to carefully collect the material into a designated chemical waste container.^[3] Avoid generating dust.
- **Large Spills:** For larger spills, use a shovel to place the material into a convenient waste disposal container.^[3]
- **Contaminated Materials:** All materials that have come into contact with **Helianorphin-19**, including empty vials, weighing papers, and used PPE, should be placed in a clearly labeled hazardous waste container.
- **Packaging:** Ensure the waste container is properly sealed and labeled with the contents ("**Helianorphin-19** waste," and any other chemicals used in the process) and the date.
- **Collection:** Arrange for pickup by your institution's hazardous waste management service.

3. Decontamination of Glassware and Equipment:

- Procedure: All glassware and equipment that have been in contact with **Helianorphan-19** should be decontaminated.
- Method: Rinse thoroughly with a 10% bleach solution, followed by multiple rinses with deionized water. Alternatively, soaking in a suitable laboratory detergent for several hours is also effective.

III. Disposal Decision Workflow

The following diagram illustrates the logical steps for determining the appropriate disposal route for **Helianorphan-19** waste.



[Click to download full resolution via product page](#)

Caption: Decision workflow for **Helianorphin-19** waste disposal.

This guide is intended to provide essential information for the safe handling and disposal of **Helianorphin-19**. It is not a substitute for institutional policies and procedures. Always consult

with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all applicable regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Helianorphan-19 2883653-86-7 | MCE [medchemexpress.cn]
- 2. Helianorphan-19 | κ Opioid Receptors | Tocris Bioscience [tocris.com]
- 3. peptide.com [peptide.com]
- To cite this document: BenchChem. [Essential Guide to the Safe Disposal of Helianorphan-19]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12369355#helianorphan-19-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com